

Application Notes and Protocols for 4-APB Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidelines for the safe handling, storage, and use of **4-APB hydrochloride** (4-(2-Aminopropyl)benzofuran hydrochloride) in a research setting. The following protocols and data are intended to ensure the integrity of the compound and the safety of laboratory personnel.

Compound Information

Property	Value	Reference
Formal Name	α-methyl-4- benzofuranethanamine, monohydrochloride	[1]
CAS Number	286834-82-0	[1]
Molecular Formula	C11H13NO • HCl	[1]
Formula Weight	211.7 g/mol	[1]
Purity	≥98%	[1]
Formulation	A crystalline solid	[1]

Safety and Handling Precautions



4-APB hydrochloride is a research chemical and should be handled with care. While a specific Safety Data Sheet (SDS) for **4-APB hydrochloride** is not readily available, data from related compounds suggest the following precautions.

Hazard Identification:

- · Harmful if swallowed.
- Causes serious eye irritation.

Personal Protective Equipment (PPE) and Handling Guidelines:

- Ventilation: Use only in a well-ventilated area, preferably in a fume hood.
- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile). Inspect gloves prior to use and dispose of contaminated gloves after use.
- Skin and Body Protection: Wear a lab coat. Avoid contact with skin.[2]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

First Aid Measures:

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If on Skin: Wash with plenty of water.
- If Inhaled: Move person to fresh air and keep comfortable for breathing.

Storage and Stability

Proper storage is crucial to maintain the stability and integrity of **4-APB hydrochloride**.



Condition	Recommendation	Stability
Long-term Storage (Solid)	Store at -20°C. Keep container tightly sealed.	≥ 5 years
Stock Solutions	Aliquot into single-use vials and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.	Up to 1-2 months at -20°C; up to 6 months at -80°C.[3]

Solubility Data

The solubility of **4-APB hydrochloride** in various solvents is provided below. Prepare solutions immediately before use whenever possible.

Solvent	Solubility
DMF	30 mg/mL
DMSO	30 mg/mL
Ethanol	30 mg/mL
Methanol	1 mg/mL
PBS (pH 7.2)	10 mg/mL

Data sourced from Cayman Chemical product information.[1]

Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO

This protocol is adapted from best practices for similar research compounds.[3]

Materials:

- 4-APB hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)



- Analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weighing: On an analytical balance, carefully weigh out 2.117 mg of 4-APB hydrochloride and place it into a sterile microcentrifuge tube.
- Solubilization: Add 1 mL of anhydrous DMSO to the tube containing the 4-APB hydrochloride powder.
- Dissolving: Tightly cap the tube and vortex for 1-2 minutes until the solid is completely dissolved. If necessary, briefly sonicate the tube in a water bath to aid dissolution.
- Visual Inspection: Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage: Dispense the stock solution into single-use aliquots in sterile, tightly sealed vials. Label each vial with the compound name, concentration (10 mM), solvent (DMSO), and preparation date. Store the aliquots at -20°C or -80°C.

Analytical Characterization by GC-MS (Gas Chromatography-Mass Spectrometry)

The following is a general workflow for the analysis of **4-APB hydrochloride**, based on methods used for differentiating APB isomers.[4][5]

Objective: To confirm the identity and purity of **4-APB hydrochloride**.

Instrumentation and Parameters:

- Gas Chromatograph: Agilent Model 7890A (or equivalent)
- Mass Selective Detector: Agilent Model 5975C (or equivalent)



Injector: Split mode (e.g., 21.5:1) at 280°C

• Oven Temperature Program:

Initial Temperature: 100°C

Ramp Rate: 6°C/min

Final Temperature: 300°C

• Final Hold: 5.67 min

MSD Source Temperature: 230°C

Ionization Mode: Electron Ionization (EI) at 70 eV

Sample Preparation:

• Prepare a dilute solution of **4-APB hydrochloride** in a suitable solvent (e.g., methanol).

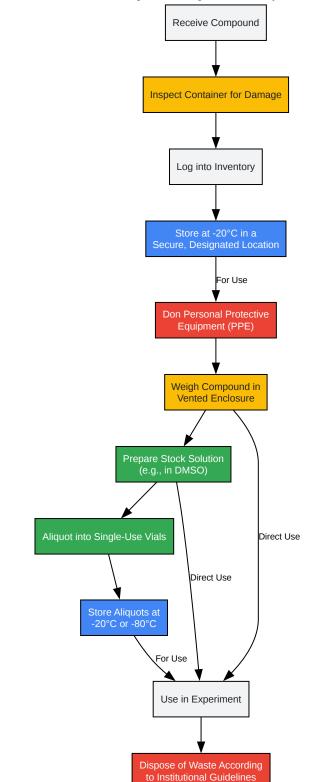
• For analysis of the free base, dissolve the hydrochloride salt in boiling water, basify with a saturated aqueous solution of sodium bicarbonate (NaHCO₃), and extract with an organic solvent like chloroform (CHCl₃).[4]

Procedure:

- Inject a small volume (e.g., 1 μL) of the prepared sample into the GC-MS system.
- Acquire the data according to the specified instrument parameters.
- Analyze the resulting chromatogram and mass spectrum. The mass spectrum of 4-APB is expected to show a molecular ion (M+) at m/z 175 and a base peak at m/z 44, consistent with related aminopropylbenzofurans.[4]

Diagrams





Workflow for Safe Handling and Storage of 4-APB Hydrochloride

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Caption: Workflow for the safe handling and storage of **4-APB hydrochloride**.



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